

# Technical Support Center: C.I. Reactive Orange 12 Fixation

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## Compound of Interest

Compound Name: *Reactive orange 12*

Cat. No.: *B1595896*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the effect of temperature on the fixation of C.I. **Reactive Orange 12**.

## Frequently Asked Questions (FAQs)

Q1: What is the optimal temperature for the fixation of **Reactive Orange 12** on cellulosic fibers like cotton?

A1: The optimal fixation temperature for most vinyl sulfone reactive dyes, including those similar to **Reactive Orange 12**, is typically around 60°C.[1][2] At this temperature, a good balance is achieved between the rate of the dye-fiber reaction (fixation) and the competing reaction of dye hydrolysis.

Q2: How does temperature variation affect the fixation efficiency of **Reactive Orange 12**?

A2: Temperature has a dual effect on the fixation process. Increasing the temperature generally accelerates the rate of both dye fixation to the fiber and dye hydrolysis (reaction with water).[3]

- Below Optimal Temperature (<60°C): The fixation reaction is slow, leading to incomplete dyeing and lower color yield.
- Above Optimal Temperature (>60°C): While the initial reaction rate might be higher, the rate of dye hydrolysis increases significantly.[3] Hydrolyzed dye can no longer form a covalent

bond with the fiber, resulting in reduced fixation efficiency and poor wash fastness.

Q3: Why is a gradual temperature increase important during the dyeing process?

A3: A gradual increase in temperature allows for even absorption (exhaustion) of the dye onto the fiber before the fixation stage. This helps in achieving a level and uniform dyeing. A rapid temperature increase can cause the dye to rush onto the fiber surface, leading to unlevel dyeing.

Q4: What is the role of pH in the fixation of **Reactive Orange 12**, and how does it interact with temperature?

A4: The fixation of reactive dyes on cellulosic fibers requires an alkaline pH, typically between 10.5 and 11.0. The alkali (like soda ash) activates the hydroxyl groups on the cellulose, making them ready to react with the dye. Temperature and pH are interdependent; the fixation reaction is driven by both. The optimal temperature of 60°C is effective under these alkaline conditions.

Q5: Can I compensate for a lower fixation temperature by extending the dyeing time?

A5: While extending the dyeing time at a lower temperature can increase dye uptake to some extent, it may not fully compensate for a suboptimal temperature. The rate of the chemical reaction between the dye and the fiber is significantly temperature-dependent. For efficient fixation and the formation of a stable covalent bond, reaching the recommended fixation temperature is crucial.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low Color Yield / Pale Shade	The fixation temperature was too low.	Ensure the dyebath reaches and is maintained at the optimal fixation temperature (e.g., 60°C) for the recommended duration (typically 45-60 minutes).
The fixation temperature was too high, causing excessive dye hydrolysis.	Avoid exceeding the recommended fixation temperature. Monitor and control the temperature throughout the fixation phase.	
Incorrect pH during fixation.	Verify that the pH of the dyebath is within the optimal range (10.5-11.0) after the addition of alkali.	
Uneven Dyeing / Streaky Appearance	The temperature was increased too rapidly during the exhaustion phase.	Employ a gradual temperature ramp-up (e.g., 1-2°C per minute) to allow for even dye migration and absorption before fixation.
Improper mixing of dye or chemicals.	Ensure all dyes and chemicals are fully dissolved before adding them to the dyebath.	
Poor Wash Fastness / Color Bleeding	Incomplete fixation due to suboptimal temperature.	Adhere to the recommended fixation temperature and time to ensure maximum covalent bonding between the dye and fiber.
Ineffective removal of unfixed/hydrolyzed dye.	After dyeing, perform a thorough soaping wash at or near boiling (e.g., 95°C) to remove all residual dye that	

has not chemically bonded to the fiber.

Shade Inconsistency Between Batches

Variations in temperature control between dyeing cycles.

Calibrate and maintain dyeing equipment to ensure consistent and accurate temperature control for every batch.

Fluctuations in the temperature of water used for dissolving dyes and chemicals.

Use water at a consistent, lukewarm temperature (around 40-50°C) for preparing dye and chemical solutions.

## Quantitative Data

While specific data for C.I. **Reactive Orange 12** is not readily available in the searched literature, the following table for C.I. Reactive Red 195, a dye with a similar reactive group, illustrates the typical effect of temperature on exhaustion and fixation percentages. This data can be considered indicative of the general trend expected for **Reactive Orange 12**.

Temperature (°C)	Exhaustion (%)	Fixation (%)
30	52	18
40	59	29
50	66	43
60	74	62
70	81	75
80	71	68
90	64	59

(Data adapted from a study on Reactive Red 195 on cotton, which demonstrates the general principle of an optimal temperature for fixation.)[\[4\]](#)

## Experimental Protocols

### Standard Protocol for Dyeing Cotton with Reactive Orange 12

This protocol is for a laboratory-scale exhaust dyeing of a 10g pre-scoured and bleached cotton sample.

Materials:

- C.I. Reactive Orange 12
- Sodium chloride (NaCl) or Glauber's salt ( $\text{Na}_2\text{SO}_4$ )
- Soda ash ( $\text{Na}_2\text{CO}_3$ )
- Wetting agent (optional)
- Sequestering agent (optional)

- Acetic acid (for neutralization)
- Non-ionic soap
- Distilled water
- Pre-scoured and bleached cotton fabric (10g)

#### Equipment:

- Laboratory dyeing machine (e.g., beaker dyer) or a temperature-controlled water bath with a stirrer
- Beakers and graduated cylinders
- Analytical balance
- pH meter

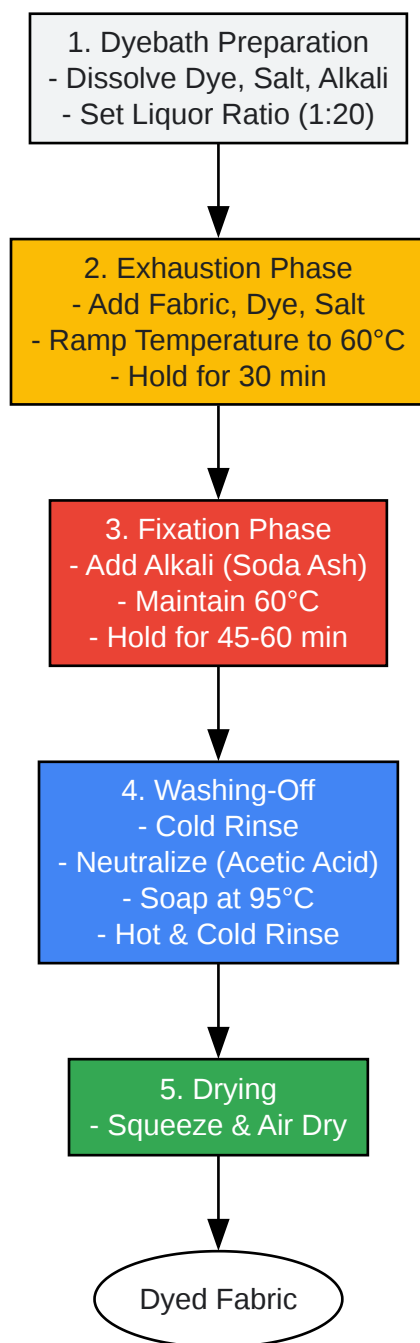
#### Procedure:

- Dye Bath Preparation:
  - Set the liquor ratio (the ratio of the volume of liquid to the weight of the fabric) to 1:20. For a 10g fabric sample, the total dyebath volume will be 200 mL.
  - Calculate the required amount of dye, salt, and alkali based on the weight of the fabric (owf). For a 2% shade, you would use 0.2g of **Reactive Orange 12**.
  - In a separate beaker, make a paste of the required amount of **Reactive Orange 12** with a small amount of cold water, then dissolve it completely with hot water (approx. 80°C).
  - Dissolve the required amount of salt (e.g., 60 g/L, which is 12g for a 200 mL bath) in water.
  - Dissolve the required amount of soda ash (e.g., 20 g/L, which is 4g for a 200 mL bath) in water.
- Dyeing - Exhaustion Phase:

- Set the dyebath to 40°C.
- Add the dissolved dye solution, dissolved salt, and any wetting/sequestering agents to the dyebath.
- Introduce the cotton fabric into the dyebath.
- Gradually raise the temperature to the fixation temperature of 60°C over 20 minutes (a rate of 1°C/minute).
- Run the machine for another 30 minutes at 60°C to allow for dye exhaustion.
- Dyeing - Fixation Phase:
  - After the exhaustion phase, add the dissolved soda ash solution to the dyebath.
  - Continue the dyeing process at 60°C for 45-60 minutes to facilitate the covalent bonding of the dye to the fiber.
- Washing-Off:
  - After fixation, cool the dyebath and drain it.
  - Rinse the dyed fabric thoroughly with cold water until the water runs clear.
  - Neutralize the fabric with a dilute solution of acetic acid (e.g., 1 g/L) for 5 minutes.
  - Perform a soaping wash with a non-ionic soap (e.g., 2 g/L) at 95°C for 15 minutes to remove any unfixed or hydrolyzed dye.
  - Rinse the fabric with hot water, followed by a final cold water rinse.
  - Squeeze out the excess water and air dry the fabric.

## Visualizations

### Experimental Workflow for Reactive Orange 12 Fixation



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Caption: Experimental workflow for the fixation of **Reactive Orange 12** on cotton.

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